

Application Notes and Protocols for In Vitro Biocompatibility Testing of Strontium Silicate

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Compound of Interest

Compound Name: *strontium silicate*

Cat. No.: *B1174145*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Strontium silicate (SrSiO_3) is a bioactive ceramic that has garnered significant interest in the field of bone tissue engineering and regenerative medicine. Its potential to enhance bone formation is attributed to the release of strontium and silicate ions, which can stimulate osteoblast proliferation and differentiation while inhibiting osteoclast activity. To ensure the safe and effective clinical translation of **strontium silicate**-based biomaterials, a thorough in vitro evaluation of their biocompatibility is imperative.

These application notes provide detailed protocols for a panel of in vitro assays to assess the biocompatibility of **strontium silicate**, covering cytotoxicity, osteogenic potential, cell migration, genotoxicity, inflammatory response, and hemocompatibility.

Experimental Protocols & Data Presentation

Cytotoxicity Assays

Cytotoxicity assays are fundamental in determining the potential of a material to induce cell death. The following protocols describe the use of CCK-8 and MTT assays to evaluate the dose-dependent effects of **strontium silicate** extracts on cell viability.

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